

(2-Benzyloxy-ethoxy)-acetaldehyde: A Versatile Precursor in Pharmaceutical Synthesis

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Compound of Interest

Compound Name: (2-Benzyloxy-ethoxy)-acetaldehyde

Cat. No.: B1444360

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information regarding the specific use of **(2-Benzyloxy-ethoxy)-acetaldehyde** (CAS 869310-52-1) in pharmaceutical synthesis is limited in publicly available literature. This guide will leverage information on the closely related and well-documented precursor, 2-(Benzyloxy)acetaldehyde, and general principles of alkoxy acetaldehyde chemistry to highlight its potential applications, synthetic routes, and significance in drug development.

Introduction

(2-Benzyloxy-ethoxy)-acetaldehyde is a bifunctional organic molecule containing an aldehyde, an ether linkage, and a benzyl protecting group. This unique combination of functional groups makes it a potentially valuable building block in the synthesis of complex pharmaceutical compounds. The aldehyde functionality serves as a reactive handle for a variety of carbon-carbon bond-forming reactions, while the benzyloxy-ethoxy moiety can influence solubility, pharmacokinetic properties, and act as a linker or pharmacophore element in the final drug molecule. Aldehydes are crucial intermediates in the pharmaceutical industry, readily convertible into a wide range of functional groups such as alcohols, carboxylic acids, and amines, which are prevalent in drug structures.^[1]

While direct applications of **(2-Benzyloxy-ethoxy)-acetaldehyde** are not extensively documented, its structural analog, 2-(Benzyloxy)acetaldehyde, is cited as a useful starting material for synthesizing pharmaceuticals and agricultural chemicals.^[2] This suggests that **(2-**

Benzyloxy-ethoxy)-acetaldehyde likely shares a similar synthetic utility, offering the additional advantage of an extended and more flexible ether chain.

Physicochemical Properties

A clear understanding of the physicochemical properties of a precursor is essential for reaction design, optimization, and scale-up.

Property	Value	Reference
CAS Number	869310-52-1	[3]
Molecular Formula	C11H14O3	[3][4]
Molecular Weight	194.23 g/mol	[3][4]
MDL Number	MFCD24675196	[3][4]

Synthesis of (2-Benzyloxy-ethoxy)-acetaldehyde and Analogs

The synthesis of alkoxy acetaldehydes typically involves the oxidation of the corresponding alcohol. For the analogous compound, 2-(benzyloxy)acetaldehyde, a common method is the oxidation of 2-(benzyloxy)ethanol.

General Experimental Protocol for Oxidation of 2-(Benzyloxy)ethanol

This protocol is based on the synthesis of 2-(benzyloxy)acetaldehyde and can be adapted for the synthesis of **(2-Benzyloxy-ethoxy)-acetaldehyde** from its corresponding alcohol.

Reaction: Oxidation of 2-(Benzyloxy)ethanol to 2-(Benzyloxy)acetaldehyde

Reagents and Materials:

- 2-(Benzyloxy)ethanol
- Oxidizing agent (e.g., Dess-Martin periodinane, Swern oxidation reagents, TEMPO/NaOCl)

- Anhydrous solvent (e.g., Dichloromethane, Dimethyl sulfoxide)
- Quenching agent (e.g., Saturated aqueous sodium bicarbonate, sodium thiosulfate)
- Drying agent (e.g., Anhydrous sodium sulfate)
- Silica gel for column chromatography
- Solvents for chromatography (e.g., Hexanes, Ethyl acetate)

Procedure:

- Dissolve 2-(benzyloxy)ethanol in the chosen anhydrous solvent under an inert atmosphere (e.g., nitrogen or argon).
- Cool the solution to the appropriate temperature (e.g., 0 °C or -78 °C, depending on the oxidation method).
- Slowly add the oxidizing agent to the reaction mixture while maintaining the temperature.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, quench the reaction by adding the appropriate quenching agent.
- Allow the mixture to warm to room temperature and perform an aqueous workup.
- Extract the aqueous layer with an organic solvent (e.g., dichloromethane).
- Combine the organic layers, wash with brine, and dry over an anhydrous drying agent.
- Filter the mixture and concentrate the filtrate under reduced pressure.
- Purify the crude product by silica gel column chromatography to yield the desired aldehyde.

A patent for the production of benzyloxyacetaldehyde describes a process involving the oxidation of 2-benzyloxyethanol with hypochlorous acid in the presence of a nitroxy radical.^[2] The reaction temperature is preferably between -5 to 50 °C.^[2]

Potential Pharmaceutical Applications and Synthetic Utility

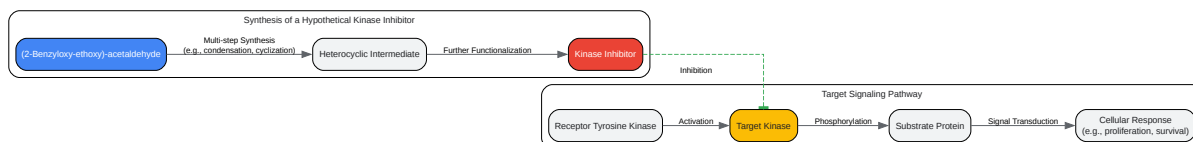
The aldehyde group is a versatile functional group that can participate in a wide range of chemical transformations, making **(2-Benzyloxy-ethoxy)-acetaldehyde** a potentially valuable precursor for various classes of pharmaceuticals.

Key Reactions of the Aldehyde Group

- **Reductive Amination:** Reaction with primary or secondary amines in the presence of a reducing agent (e.g., sodium triacetoxyborohydride) to form substituted amines. This is a fundamental reaction in the synthesis of many drug molecules.
- **Wittig Reaction:** Reaction with phosphorus ylides to form alkenes, allowing for the introduction of double bonds and further functionalization.
- **Grignard and Organolithium Reactions:** Nucleophilic addition of organometallic reagents to form secondary alcohols, which are common structural motifs in pharmaceuticals.
- **Aldol Condensation:** Reaction with enolates to form β -hydroxy carbonyl compounds, providing a powerful method for constructing complex carbon skeletons.
- **Oxidation:** Can be easily oxidized to the corresponding carboxylic acid, another important functional group in drug design.
- **Reduction:** Can be reduced to the primary alcohol, which can be further functionalized.

Hypothetical Signaling Pathway Involvement

While there are no specific drugs derived from **(2-Benzyloxy-ethoxy)-acetaldehyde** to illustrate a signaling pathway, we can hypothesize its use in the synthesis of kinase inhibitors. Many kinase inhibitors possess a core heterocyclic structure, which can be synthesized using aldehyde precursors.

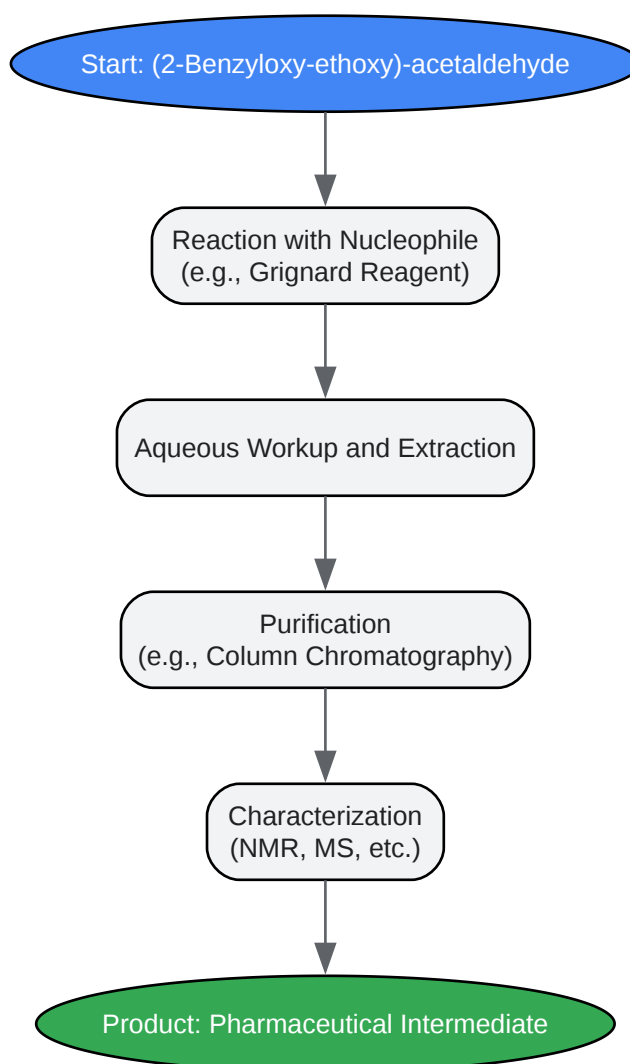


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Caption: Hypothetical role of **(2-Benzyloxy-ethoxy)-acetaldehyde** in drug action.

Experimental Workflow for a Hypothetical Synthesis

The following diagram illustrates a general experimental workflow for the synthesis of a pharmaceutical intermediate from **(2-Benzyloxy-ethoxy)-acetaldehyde**.



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Caption: General experimental workflow for a reaction involving the aldehyde.

Conclusion

(2-Benzyloxy-ethoxy)-acetaldehyde represents a promising, albeit under-documented, precursor for pharmaceutical synthesis. Its combination of a reactive aldehyde, a flexible ether chain, and a protective benzyl group provides a versatile scaffold for the construction of complex and potentially bioactive molecules. While a lack of specific examples in the current literature necessitates an approach based on analogy to similar structures, the fundamental reactivity of the aldehyde group suggests a broad range of potential applications in drug discovery and development. Further research into the synthetic utility of this compound is warranted to fully explore its potential as a valuable building block in medicinal chemistry.

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References

- 1. nbinnno.com [nbinnno.com]
- 2. Stereodivergent Dual Catalytic α -Allylation of Protected α -Amino- and α -Hydroxyacetaldehydes - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. witpress.com [witpress.com]
- 4. howeipharm.com [howeipharm.com]
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